

thiogeraniol organoleptic properties green sulfurous

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Thiogeraniol

CAS No.: 39067-80-6

Cat. No.: S3712753

[Get Quote](#)

Chemical Profile of Thiogeraniol

Thiogeraniol, also known as (E)-3,7-dimethyl-2,6-octadien-1-thiol or geranyl mercaptan, is a powerful flavor and fragrance agent [1] [2].

Property	Description
IUPAC Name	(E)-3,7-dimethyl-2,6-octadien-1-thiol [1]
CAS Registry Number	39067-80-6 [1]
Molecular Formula	C ₁₀ H ₁₈ S [1]
Molecular Weight	170.318 g/mol [1]
FEMA Number	3472 [1]
Class	Acyclic monoterpene thiol [3]

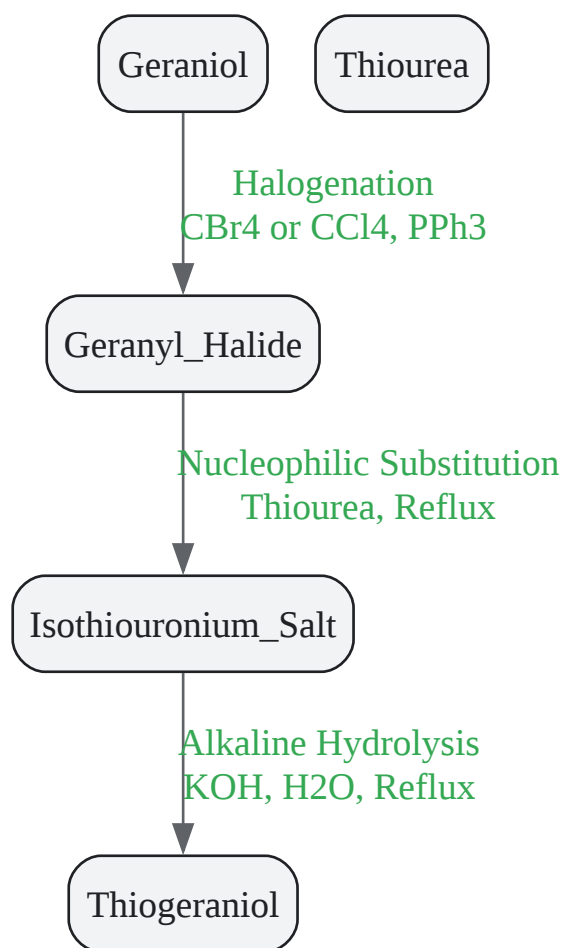
Organoleptic Properties

Thiogeraniol possesses an extremely powerful and distinctive aroma, characterized by a complex blend of green, citrus, and sulfurous notes [2].

Characteristic	Description
Primary Odor	Extremely powerful grapefruit/cassis-green [2]
Secondary Nuances	Tropical sulfur nuance [2]
Potency	Extremely powerful; trace dosing is recommended [2]
Flavor Role	Used as a flavoring agent in food and perfume industries [3]

Synthesis and Experimental Protocols

Thiogeraniol can be synthesized from geraniol, and one common method involves a multi-step process through a geranyl halide intermediate [4].



[Click to download full resolution via product page](#)

Synthesis of **thiogeraniol** from geraniol [4].

Detailed Synthesis Protocol from Geraniol [4]

Step 1: Preparation of Geranyl Chloride

- **Reagents:** Geraniol, carbon tetrachloride (CCl₄), triphenylphosphine (PPh₃)
- **Procedure:** Add triphenylphosphine to geraniol and carbon tetrachloride. Stir the reaction mixture for several hours at room temperature.
- **Work-up:** After the reaction is complete, the mixture can be filtered. The filtrate is concentrated, often using a rotary evaporator, to obtain geranyl chloride.

Step 2: Reaction with Thiourea to Form an Isothiouronium Salt

- **Reagents:** Geranyl chloride (from Step 1), thiourea, ethanol (as a solvent)

- **Procedure:** Add geranyl chloride to a solution of thiourea in ethanol. Heat the mixture to reflux for a specified period (e.g., 2-4 hours).
- **Monitoring:** The reaction can be monitored by analytical techniques like gas chromatography (GC) or TLC.

Step 3: Alkaline Hydrolysis to Thiogeraniol

- **Reagents:** Isothiuronium salt (from Step 2), potassium hydroxide (KOH), water
- **Procedure:** Add an aqueous solution of potassium hydroxide to the reaction mixture containing the isothiuronium salt. Heat the resulting mixture to reflux for a set time (e.g., 1-2 hours).
- **Work-up & Purification:** After reflux, the mixture is cooled. The product can be extracted using an organic solvent like n-hexane, diethyl ether, or ethyl acetate. The combined organic layers are then washed with water and possibly a saline solution, dried over an anhydrous agent like sodium sulfate, and filtered. The solvent is removed, typically by rotary evaporation, to yield **thiogeraniol** as a yellow to orange clear liquid.

Applications and Relevance

Thiogeraniol is part of the monoterpene thiol family, which is prized in the flavor and fragrance industry for their ability to impart the characteristic smells of citrus fruits, grape must, wine, black currants, and guava [3]. Beyond their organoleptic uses, synthetic monoterpene thiols have applications in asymmetric synthesis as chiral auxiliaries, ligands for catalysis, and as monomers for producing green polymers [3].

Regulatory and Safety Notes

Thiogeraniol is approved as a flavoring agent (FEMA 3472), but it is important to note that the **FDA no longer provides for the use of this synthetic flavoring substance** [1]. Always consult current regulatory guidelines for the latest status in your region.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. thiogeraniol (E)-3,7-dimethyl-2,6-octadien-1-thiol [thegoodscentscopy.com]
2. Thiogeraniol – Green/Citrus (Sulfuric) [myskinrecipes.com]
3. Monoterpene Thiols: Synthesis and Modifications for ... [pmc.ncbi.nlm.nih.gov]
4. CN101538233A - Preparation method of thiogeraniol [patents.google.com]

To cite this document: Smolecule. [thiogeraniol organoleptic properties green sulfurous]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b3712753#thiogeraniol-organoleptic-properties-green-sulfurous]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com